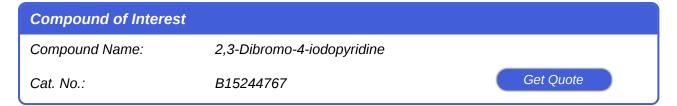


# Technical Guide: Properties of 2,3-Dibromo-4-iodopyridine and Related Isomers

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To: Researchers, Scientists, and Drug Development Professionals

Subject: In-depth Technical Guide on the Physical and Chemical Properties of **2,3-Dibromo-4-iodopyridine** 

### **Executive Summary**

This technical guide addresses the physical and chemical properties of **2,3-Dibromo-4-iodopyridine**. Extensive searches of scientific literature and chemical databases have revealed a significant lack of specific experimental data for the **2,3-Dibromo-4-iodopyridine** isomer. This suggests that it is either a novel, rare, or not extensively characterized compound.

However, to provide valuable insights for researchers in the field, this guide presents a comprehensive overview of the available data for several closely related and commercially available isomers of di-bromo-iodo-pyridine. This comparative analysis of its structural analogs will serve as a foundational resource for predicting the characteristics and reactivity of **2,3-Dibromo-4-iodopyridine**. The guide also includes a generalized synthetic methodology for this class of compounds.

## Physicochemical Properties of Bromo-Iodo-Pyridine Isomers

The following tables summarize the known physical and chemical properties of various bromo-iodo-pyridine isomers. This data can be used to estimate the properties of the **2,3-Dibromo-4-**



#### iodopyridine isomer.

| Property             | 2-Bromo-4-<br>iodopyridine                   | 4-Bromo-2-<br>iodopyridine | 5-Bromo-2-<br>iodopyridine | 3-Bromo-4-<br>iodopyridine |
|----------------------|--|----------------------------|----------------------------|----------------------------|
| Molecular<br>Formula | C₅H₃BrIN                                     | C₅H₃BrIN                   | C₅H₃BrlN                   | C₅H₃BrIN                   |
| Molecular Weight     | 283.89 g/mol [1]                             | 283.89 g/mol [3]           | 283.89 g/mol               | 283.89 g/mol [4]           |
| Melting Point        | 61 °C[5]                                     | No data available          | 113-117 °C                 | No data available          |
| Boiling Point        | 286.7 °C<br>(Predicted)[2][5]                | No data available          | No data available          | No data available          |
| Density              | 2.347 g/cm <sup>3</sup><br>(Predicted)[2][5] | No data available          | No data available          | No data available          |
| Solubility           | Slightly soluble in water[5]                 | No data available          | No data available          | No data available          |
| CAS Number           | 100523-96-4[1]<br>[2][5]                     | 100523-83-9[3]             | 223463-13-6                | 89167-19-1[4]              |

## **Synthesis and Experimental Protocols**

A specific, validated experimental protocol for the synthesis of **2,3-Dibromo-4-iodopyridine** is not available in the reviewed literature. However, a general approach to the synthesis of halogenated pyridines involves the diazotization of an aminopyridine precursor, followed by a Sandmeyer-type reaction.

A plausible synthetic route for a di-bromo-iodo-pyridine is outlined in the workflow below. This process would typically start from a suitable di-bromo-amino-pyridine, which is then converted to the target iodo-compound.

## Generalized Synthetic Workflow for a Di-bromo-iodopyridine



## Di-bromo-amino-pyridine Diazotization (NaNO2, H2SO4) Diazo Salt Intermediate Iodination (KI) Crude Di-bromo-iodo-pyridine Purification (e.g., Recrystallization)

Generalized Synthesis of a Di-bromo-iodo-pyridine

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Pure Di-bromo-iodo-pyridine

Caption: Generalized workflow for the synthesis of a di-bromo-iodo-pyridine.

#### **Reactivity and Chemical Properties**

Halogenated pyridines are versatile intermediates in organic synthesis. The bromine and iodine substituents can participate in a variety of cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings, allowing for the introduction of a wide range of functional groups. The



reactivity of the halogens is influenced by their position on the pyridine ring. Generally, iodine is a better leaving group than bromine in such reactions.

### **Biological Activity and Signaling Pathways**

There is no specific information available in the searched literature regarding the biological activity or associated signaling pathways for **2,3-Dibromo-4-iodopyridine** or its close isomers. Research on some halogenated pyridines has explored their potential as intermediates in the synthesis of pharmaceutically active compounds. For instance, 2-Bromo-4-iodopyridine has been investigated for its potential as an inhibitor of the bacterial enzyme catechol-O-methyltransferase (COMT).[1] However, a detailed understanding of the biological effects of **2,3-Dibromo-4-iodopyridine** would require dedicated screening and in-depth pharmacological studies.

#### Conclusion

While direct experimental data for **2,3-Dibromo-4-iodopyridine** remains elusive, this guide provides a valuable starting point for researchers by summarizing the properties of its known isomers. The provided data and generalized synthetic workflow can inform the design of future studies aimed at synthesizing and characterizing this novel compound. Further experimental investigation is necessary to elucidate the specific physical, chemical, and biological properties of **2,3-Dibromo-4-iodopyridine**.

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